

Enantioselectivity of Metolachlor Isomers: A Technical Guide

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Compound of Interest

Compound Name: *Metolachlor-d11*

CAS No.: 1632119-30-2

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Abstract

Metolachlor, a widely utilized pre-emergent herbicide, is a chiral compound existing as four stereoisomers. The herbicidal efficacy of metolachlor is primarily attributed to the S-enantiomers, while the R-enantiomers exhibit significantly lower activity. This enantioselectivity has profound implications for agricultural practices, environmental fate, and toxicological profiles. The development and adoption of enantiomerically enriched S-metolachlor formulations represent a significant advancement in crop protection, allowing for reduced application rates and a decreased environmental load of the less active isomers. This technical guide provides an in-depth exploration of the enantioselectivity of metolachlor isomers, detailing their mechanism of action, differential activity, analytical separation, metabolic pathways, and environmental impact. Detailed experimental protocols for key analytical and biological assays are provided, alongside a comprehensive summary of quantitative data and visual representations of key pathways and workflows.

Introduction

Metolachlor is a chloroacetamide herbicide that plays a crucial role in controlling annual grasses and some broadleaf weeds in a variety of crops, including corn, soybeans, and cotton. [1][2] The molecule possesses two chiral elements: a stereogenic center and a chiral axis, resulting in four stable stereoisomers.[3] Initially commercialized as a racemic mixture containing equal amounts of all four stereoisomers, the understanding of the differential biological activity of these isomers has led to the development of products enriched in the more active S-enantiomers, commonly known as S-metolachlor.[4][5] This "chiral switch" has enabled a reduction in the amount of active ingredient applied to fields while maintaining or enhancing weed control efficacy.[5] This guide delves into the scientific basis for the enantioselectivity of metolachlor, providing a technical resource for researchers and professionals in the fields of agricultural science, environmental chemistry, and toxicology.

Mechanism of Action and Enantioselective Herbicidal Activity

The primary mode of action of metolachlor is the inhibition of very-long-chain fatty acid (VLCFA) synthesis in susceptible plants.[6] Specifically, it targets and inhibits the activity of VLCFA elongase enzymes, which are crucial for the formation of fatty acids with more than 18 carbon atoms.[7] These VLCFAs are essential components of cell membranes and are involved in various physiological processes, including cell division and shoot development.[5]

The herbicidal activity of metolachlor is highly enantioselective, with the S-isomers being the potent inhibitors of VLCFA synthase.[7] The R-isomers exhibit minimal to no inhibitory effect on the target enzyme. This differential activity is the cornerstone of the development of S-metolachlor formulations.

Quantitative Herbicidal Activity

The superior efficacy of S-metolachlor allows for significantly lower application rates compared to the racemic mixture to achieve the same level of weed control. The following table summarizes the differential herbicidal activity of metolachlor isomers.

Weed Species	Parameter	Racemic Metolachlor	S-Metolachlor	Reference
Creeping Bentgrass (Agrostis stolonifera)	LD50 (rate for 50% control)	Higher	Lower	[8]
Green Foxtail (Setaria viridis)	Control (%) at equivalent rates	Lower	Higher	[8]
Barnyardgrass (Echinochloa crus-galli)	Control (%) at equivalent rates	Lower	Higher	[8]

Analytical Separation of Metolachlor Isomers

The accurate assessment of the enantiomeric composition of metolachlor in commercial products and environmental samples is crucial. Several analytical techniques have been developed for the enantioseparation of metolachlor stereoisomers.

High-Performance Liquid Chromatography (HPLC)

Normal-phase HPLC using chiral stationary phases (CSPs) is a widely used method for separating metolachlor enantiomers.

Column	Mobile Phase	Flow Rate	Temperature	Reference
Chiralcel OD-H	n-hexane/diethyl ether (91/9)	-	-	[9]
Chiralpak AY-H	n-hexane/Ethanol (96/4)	0.6 mL/min	25°C	[9]

Supercritical Fluid Chromatography (SFC)

SFC offers a faster and more environmentally friendly alternative to HPLC for chiral separations.

Column	Modifier	Isocratic Condition	Run Time	Reference
Chiralpak IA3	Isopropanol	2.5%	< 8 minutes	[10]

Metabolic Pathways and Environmental Fate

The environmental fate and metabolism of metolachlor are also subject to enantioselectivity. Understanding these processes is vital for assessing the environmental impact of its use.

Metabolism in Plants

In plants, metolachlor is metabolized through a series of reactions, primarily involving glutathione conjugation followed by further degradation. The initial steps of metabolism can be enantioselective. A proposed metabolic pathway in maize roots involves hydroxylation, dechlorination, and demethylation.



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Caption: Proposed metabolic pathway of metolachlor in maize roots.

Degradation in Soil

The persistence of metolachlor in soil is influenced by factors such as soil type, temperature, and moisture content. Microbial degradation is a key factor in its dissipation. Studies have shown that the degradation rates of the enantiomers can differ, although this can be soil-dependent.

Soil Type	Condition	Half-life (days) - S- Metolachlor	Half-life (days) - Racemic Metolachlor	Reference
Silty Loam	Field	21.66	-	[11]
Various European Soils	Field	Mean of 23	Similar to S- metolachlor	[12]
Andisol Soil	25°C	-	23.4	[13]
Andisol Soil	35°C	-	19.2	[13]
Five different soils	Laboratory	26.3 - 40.1	-	[12]

Enantioselective Toxicology

The differential biological activity of metolachlor isomers extends to non-target organisms, which is a critical consideration for environmental risk assessment.

Aquatic Organisms

Metolachlor can be toxic to aquatic organisms. While data on the differential toxicity of the individual R- and S-isomers are not as extensive, studies on racemic metolachlor provide important benchmarks.

Organism	Parameter	Value (µg/L)	Reference
Rainbow Trout	96-hour LC50	~3000	[14]
Bluegill Sunfish	96-hour LC50	15000	[14]
Daphnia magna (water flea)	48-hour LC50	25000	[14]
Common Carp	96-hour LC50 (S- Metolachlor)	16310	[15]
Freshwater microalgae	24-hour EC50	5.5 - 341	[16]

Soil Organisms

The impact of metolachlor on soil-dwelling organisms is an important aspect of its environmental profile.

Organism	Parameter	Racemic Metolachlor	S-Metolachlor	Reference
Earthworm (Eisenia fetida)	Acute toxicity	More significant effect on enzyme activities and bodyweight	Less significant effect	[17]
Earthworm (Eisenia fetida)	Avoidance behavior	More sensitive	Less sensitive	[17]
Earthworm (Eisenia fetida)	LC50 (natural soil)	No significant difference	No significant difference	[10]

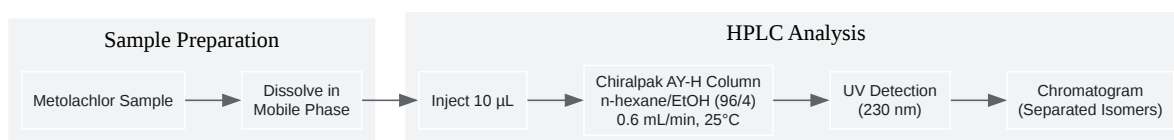
Experimental Protocols

Protocol for HPLC Separation of Metolachlor Enantiomers

This protocol is based on the method described by Müller et al. (2001).[9]

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Chiral Column: Chiralpak AY-H (250 mm x 4.6 mm, 5 µm).
- Mobile Phase: n-hexane/Ethanol (96/4, v/v).
- Flow Rate: 0.6 mL/min.
- Column Temperature: 25°C.
- Detection: UV at 230 nm.

- Sample Preparation: Dissolve the metolachlor standard or sample extract in the mobile phase.
- Injection Volume: 10 μ L.
- Analysis: The four stereoisomers will be separated based on their retention times.



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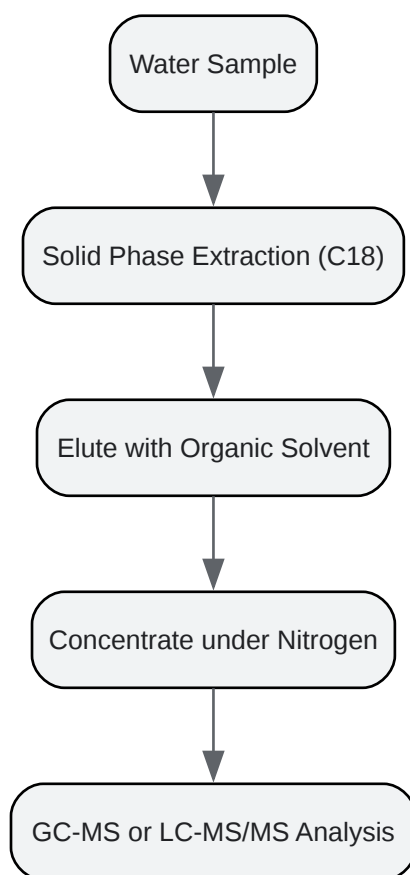
Caption: Experimental workflow for HPLC separation of Metolachlor isomers.

Protocol for Analysis of Metolachlor Residues in Water

This protocol is a generalized procedure based on methods described for analyzing metolachlor in water samples.[9][18][19][20]

- Sample Collection: Collect a representative water sample in a clean glass container.
- Solid Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol followed by deionized water.
 - Pass a known volume of the water sample through the cartridge.
 - Wash the cartridge with deionized water to remove interferences.
 - Elute the metolachlor from the cartridge using a suitable solvent like methanol or ethyl acetate.
- Concentration: Evaporate the eluent to a small volume under a gentle stream of nitrogen.

- Reconstitution: Reconstitute the residue in a suitable solvent for analysis.
- Analysis: Analyze the sample using an appropriate analytical technique such as GC-MS or LC-MS/MS for quantification.



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Caption: Workflow for analyzing Metolachlor residues in water.

Protocol for Assessing Metolachlor Toxicity to Soil Microorganisms

This protocol is a general guideline based on studies investigating the effects of herbicides on soil microbial communities.[4][21][22]

- Soil Collection and Preparation:
 - Collect soil from a site with no recent pesticide application history.

- Sieve the soil to remove large debris and homogenize.
- Experimental Setup:
 - Prepare microcosms by placing a known amount of soil into containers.
 - Apply different concentrations of racemic metolachlor and S-metolachlor to the soil samples. Include a control group with no herbicide.
 - Maintain the microcosms at a constant temperature and moisture level.
- Microbial Analysis (at different time points):
 - Microbial Biomass: Use methods like substrate-induced respiration or chloroform fumigation-extraction to determine microbial biomass carbon.
 - Enzyme Activities: Assay for key soil enzyme activities such as dehydrogenase, urease, and phosphatase.
 - Community Structure: Employ techniques like phospholipid fatty acid (PLFA) analysis or next-generation sequencing of 16S rRNA and ITS genes to assess changes in the microbial community structure.
- Data Analysis: Statistically compare the results from the treated and control groups to determine the impact of the different metolachlor forms on the soil microbial community.

Conclusion

The enantioselectivity of metolachlor isomers is a well-established phenomenon with significant practical implications. The S-enantiomers are responsible for the vast majority of the herbicidal activity, leading to the successful development and widespread use of S-metolachlor formulations. This allows for a reduction in the application rates of the active ingredient, thereby minimizing the potential for environmental contamination and non-target effects from the less active R-isomers. This technical guide has provided a comprehensive overview of the key aspects of metolachlor enantioselectivity, from its molecular mechanism of action to its environmental fate and toxicological profile. The provided data and experimental protocols serve as a valuable resource for researchers and professionals working to further understand

and optimize the use of this important herbicide. Continued research into the enantioselective behavior of metolachlor and other chiral pesticides is essential for the development of more effective and environmentally benign crop protection strategies.

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References

- [1. fbn.com \[fbn.com\]](#)
- [2. Dissipation and residue of S-metolachlor in maize and soil - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Assessment of the Effect of Application of the Herbicide S-Metolachlor on the Activity of Some Enzymes Found in Soil \[mdpi.com\]](#)
- [4. pomais.com \[pomais.com\]](#)
- [5. Metolachlor vs S-Metolachlor: Why Does It Matter? \[550cd1-au-sgs.simplotgrowersolutions.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. uaex.uada.edu \[uaex.uada.edu\]](#)
- [8. cdpr.ca.gov \[cdpr.ca.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. EXTOKNET PIP - METOLACHLOR \[extoxnet.orst.edu\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. waterquality.gov.au \[waterquality.gov.au\]](#)
- [16. Effect of chiral differences of metolachlor and its \(S\)-isomer on their toxicity to earthworms - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [17. cdpr.ca.gov](https://cdpr.ca.gov) [cdpr.ca.gov]
- [18. Analytical method for the determination of metolachlor, acetochlor, alachlor, dimethenamid, and their corresponding ethanesulfonic and oxanillic acid degradates in water using SPE and LC/ESI-MS/MS - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [19. researchgate.net](https://researchgate.net) [researchgate.net]
- [20. uaiasi.ro](https://uaiasi.ro) [uaiasi.ro]
- [21. The Impact of Metolachlor Applications and Phytoremediation Processes on Soil Microorganisms: Insights from Functional Metagenomics Analysis - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [22. researchgate.net](https://researchgate.net) [researchgate.net]
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